

A Technical Guide to the Historical Applications of Orange IV

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Compound of Interest

Compound Name: *Diphenyl orange*

Cat. No.: *B15337946*

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Introduction

Orange IV, also known by its synonyms Tropaeolin OO, Acid Orange 5, and C.I. 13080, is a synthetic monoazo dye of historical significance. First synthesized in 1879 by Otto Nikolaus Witt, it quickly found application across various scientific and industrial fields due to its vibrant orange hue and chemical properties. This technical guide provides an in-depth exploration of the historical applications of Orange IV as a dye, focusing on its use in the textile industry, as a biological stain, and as a pH indicator. The information is compiled to be a valuable resource for researchers, scientists, and professionals in drug development who may encounter or be interested in the historical context of such compounds.

Chemical and Physical Properties

Orange IV is the sodium salt of 4-((4-(phenylamino)phenyl)azo)benzenesulfonic acid. Its chemical structure and properties made it a versatile dye in the late 19th and early 20th centuries. A summary of its key properties is presented in Table 1.

Property	Value
Chemical Name	Sodium 4-((4-(phenylamino)phenyl)azo)benzenesulfonate
Synonyms	Tropaeolin OO, Acid Orange 5, Diphenylamine Orange, Orange N
Colour Index Name	C.I. Acid Orange 5
Colour Index Number	C.I. 13080
CAS Number	554-73-4
Molecular Formula	C ₁₈ H ₁₄ N ₃ NaO ₃ S
Molecular Weight	375.38 g/mol
Appearance	Orange-yellow scales or yellow powder
Solubility	Soluble in water and ethanol; slightly soluble in ether; insoluble in benzene.[1] A 0.1% (w/v) solution can be prepared in water.[1]
Absorption Maxima (λ _{max})	440-450 nm in aqueous solution (pH 4-12), shifting to 530 nm at pH 0.5-1.[2] Other reported values include 436 nm in DMSO.
pH Indicator Range	1.4 - 2.6 (Red to Yellow)[1]

Historical Applications

Textile Dyeing

Orange IV was primarily used as an acid dye for protein fibers such as wool and silk.[1] Its affinity for these materials, coupled with its bright orange color, made it a popular choice in the late 19th and early 20th centuries.

The following protocol is a representative method for dyeing wool with Orange IV based on historical practices for acid dyes.

1. Scouring the Wool:

- The wool fibers are first scoured to remove any natural grease or dirt. This was typically done by washing the wool in a warm solution of a mild alkali, such as sodium carbonate, followed by thorough rinsing with water.

2. Mordanting (Optional but Common):

- Although not always essential for acid dyes on wool, mordanting was a common practice to improve color fastness. Alum (potassium aluminum sulfate) was a frequently used mordant for protein fibers.^{[3][4][5]}
- Mordant Bath Preparation: A bath is prepared with alum at approximately 15% of the weight of the dry fiber (WOF).^[4] For example, for 100g of wool, 15g of alum is used. Cream of tartar (6% WOF) could also be added to soften the wool.^[4]
- Mordanting Process: The scoured, wet wool is introduced into the mordant bath. The bath is slowly heated to a simmer (around 80-90°C) and maintained at this temperature for about one hour, with occasional gentle stirring.^{[3][4]} The wool is then allowed to cool in the bath before being rinsed.

3. Dyeing:

- Dye Bath Preparation: A separate dye bath is prepared with Orange IV. The amount of dye used would vary depending on the desired depth of shade, but a typical concentration for a medium shade would be around 1-2% of the weight of the fiber.
- Dyeing Process: The mordanted, wet wool is immersed in the dye bath. The temperature is gradually raised to a simmer and held for about one hour. Gentle agitation ensures even dyeing.
- Exhaustion of the Dyebath: An acid, such as acetic acid or sulfuric acid, was often added to the dyebath to help exhaust the dye onto the fiber, a common practice for acid dyes.

4. Rinsing and Drying:

- After dyeing, the wool is removed from the dye bath, allowed to cool, and then thoroughly rinsed with water until the rinse water runs clear.

- The dyed wool is then gently squeezed to remove excess water and dried in the air, away from direct sunlight.

While historical records often describe the fastness properties in qualitative terms like "good," modern standardized testing provides a more quantitative measure. The lightfastness of dyes is often rated on the Blue Wool Scale (BWS), ranging from 1 (very poor) to 8 (excellent).[6][7][8] The washfastness is typically rated on a grey scale from 1 (poor) to 5 (excellent). While specific historical data for Orange IV is scarce, a study on the dyeing of wool with Tropaeolin OO reported moderate wash fastness and good rubbing fastness.[2]

Fastness Property	Typical Rating on Wool
Lightfastness	Data not available
Washfastness	Moderate[2]
Rubbing Fastness	Good[2]

Biological Staining

Orange IV found use as a cytoplasmic stain in histology and cytology.[2] Its acidic nature allowed it to bind to basic components within the cell, primarily proteins in the cytoplasm, staining them in shades of orange.

While specific, widely recognized historical staining techniques named after their creators (e.g., Ehrlich's or Pappenheim's stains) do not prominently feature Orange IV in their primary formulations, it was part of the broader palette of acid dyes used by histologists in the late 19th and early 20th centuries for counterstaining and providing contrast to nuclear stains like hematoxylin.[9][10][11]

A general historical procedure for using Orange IV as a cytoplasmic counterstain after nuclear staining with a hematoxylin solution would be as follows:

- Deparaffinization and Hydration: Tissue sections are deparaffinized in xylene and hydrated through a graded series of alcohols to water.
- Nuclear Staining: The sections are stained with a hematoxylin solution (e.g., Ehrlich's hematoxylin) for a few minutes to stain the cell nuclei blue/purple.[10][11]

- **Differentiation:** The sections are briefly rinsed in a weak acid solution (e.g., 1% HCl in 70% alcohol) to remove excess hematoxylin and then "blued" in a weak alkaline solution (e.g., Scott's tap water substitute) to turn the nuclear stain blue.
- **Counterstaining with Orange IV:** The sections are then immersed in a dilute aqueous or alcoholic solution of Orange IV (e.g., 0.1-0.5% w/v) for a short period (typically 30 seconds to 2 minutes) to stain the cytoplasm orange.
- **Dehydration, Clearing, and Mounting:** The stained sections are then dehydrated through a graded series of alcohols, cleared in xylene, and mounted with a resinous medium.

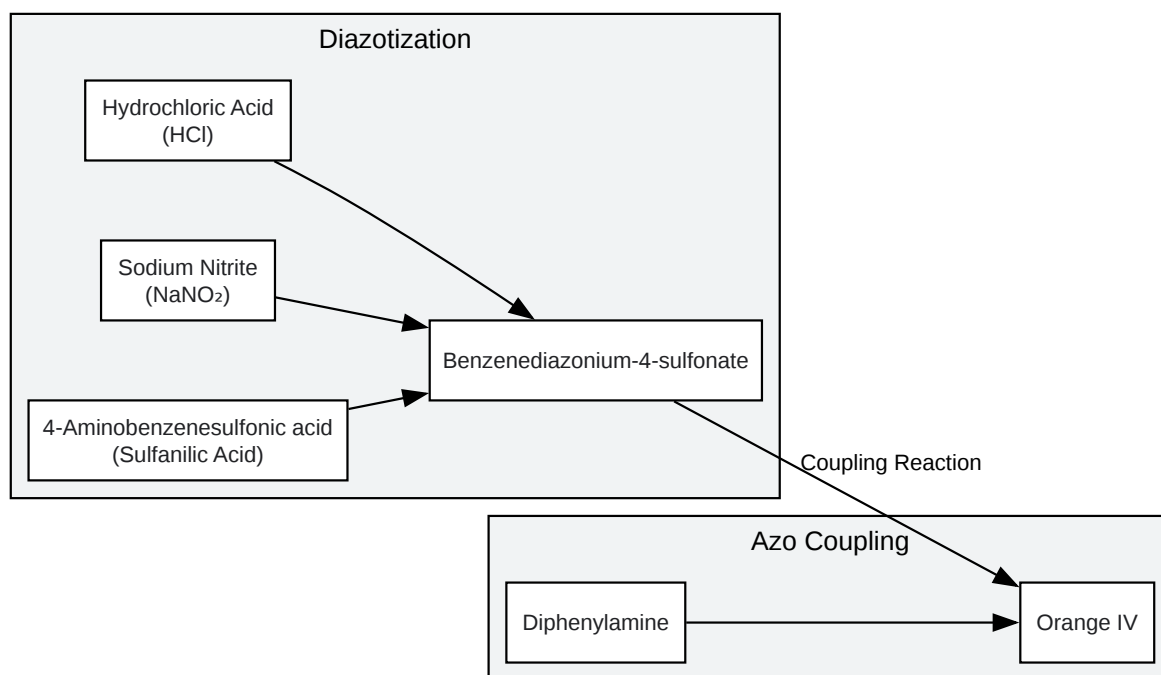
pH Indicator

Orange IV was also employed as an acid-base indicator.^[1] Its distinct color change from red in acidic solutions to yellow in slightly less acidic to neutral solutions made it useful for titrations and for estimating the pH of a solution.

A typical historical preparation for an Orange IV indicator solution would be as follows:

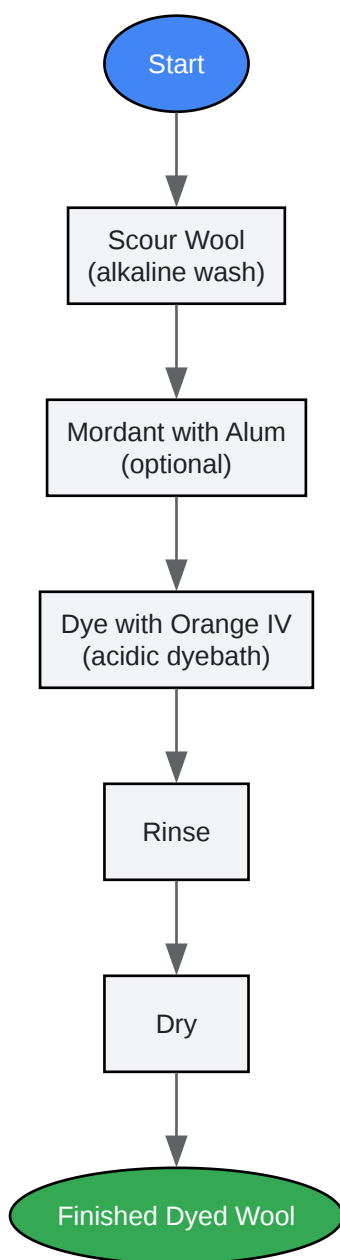
- **Preparation:** Dissolve 0.1 grams of Orange IV powder in 100 mL of distilled water.^[1] Gentle warming may be used to aid dissolution. The solution is then filtered if necessary and stored in a stoppered bottle.
- **Application:** A few drops of the indicator solution are added to the solution being tested. The resulting color is then compared to a color chart or observed during a titration to determine the endpoint.

Visualizations



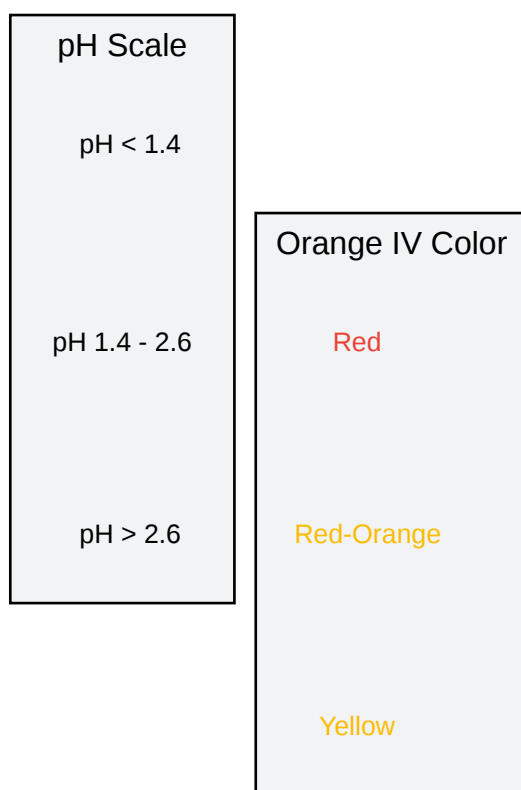
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Figure 1: Synthesis of Orange IV.



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Figure 2: Historical Wool Dyeing Workflow.



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Figure 3: Orange IV pH Indicator Color Transition.

Conclusion

Orange IV, a historically significant synthetic dye, played a notable role in the advancement of textile dyeing, biological staining, and analytical chemistry in the late 19th and early 20th centuries. Its straightforward synthesis and versatile applications made it a valuable compound for scientists and industrialists of the era. While it has been largely superseded by modern dyes with improved fastness and a wider color gamut, an understanding of its historical applications provides valuable context for the development of synthetic colorants and their impact on various scientific disciplines. This guide serves as a technical resource for professionals seeking to understand the properties and historical usage of this classic azo dye.

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